

Reproducibility of Npc 17731 Effects: An Analysis of Published Studies

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Compound of Interest

Compound Name: Npc 17731

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A comprehensive review of published literature reveals a limited number of studies investigating the effects of **Npc 17731**, a bradykinin B2 receptor antagonist. This scarcity of independent research presents a significant challenge in assessing the broader reproducibility of its reported effects. The available data primarily originates from a small number of research groups, and a robust, multi-study comparison of its performance is not feasible at this time. This guide summarizes the findings from the key published studies to provide an overview of the reported efficacy and methodologies, while highlighting the need for further independent validation.

Overview of Npc 17731

Npc 17731 is a selective and competitive antagonist of the bradykinin B2 receptor.^{[1][2]} Bradykinin, a potent inflammatory mediator, exerts its effects through the activation of B1 and B2 receptors. The B2 receptor is constitutively expressed in various tissues and is involved in physiological processes such as vasodilation and smooth muscle contraction, as well as pathological conditions like inflammation and pain.^[3] By blocking the B2 receptor, **Npc 17731** is proposed to inhibit the actions of bradykinin.

Quantitative Data from In Vitro and In Vivo Studies

The primary quantitative data on the effects of **Npc 17731** come from two key studies investigating its activity in guinea pig models. One study focused on its effects on isolated guinea pig ileum smooth muscle, while the other examined its impact on airway responses.

In Vitro Antagonism in Guinea Pig Ileum

A study by Medeiros and Calixto (1995) characterized the antagonistic action of **Npc 17731** on bradykinin-induced responses in the guinea pig ileum. The compound was shown to competitively antagonize both the contractile and relaxant responses mediated by the B2 receptor.[1]

Parameter	Tissue Preparation	Value	Reference
IC50 (nM)	Circular Muscle (Contraction)	23	[1]
Circular Muscle (Relaxation)	29	[1]	
Longitudinal Muscle (Contraction)	37	[1]	
pKb	Circular Muscle (Contraction)	8.89 ± 0.19	[1]
Circular Muscle (Relaxation)	8.73 ± 0.18	[1]	
Longitudinal Muscle (Contraction)	8.62 ± 0.13	[1]	

In Vivo Inhibition of Airway Responses in Guinea Pigs

Research by Ikemura et al. (1998) investigated the inhibitory effects of **Npc 17731** on bradykinin-induced and antigen-induced airway reactions in guinea pigs. The study demonstrated that **Npc 17731** is a potent antagonist of bradykinin-induced bronchoconstriction and microvascular leakage in vivo.[2]

Parameter	Effect	Value	Reference
ID50 (µg/kg, i.v.)	Inhibition of BK-induced increase in Lung Resistance (RL)	1.3	[2]
Inhibition of BK-induced decrease in Dynamic Compliance (Cdyn)	2.8	[2]	
Inhibition of BK-induced Microvascular Leakage	4.2	[2]	

Comparison with Other Bradykinin B2 Receptor Antagonists

Direct reproducibility of **Npc 17731**'s effects cannot be assessed without more studies. However, its reported potency can be contextualized by comparing it to other well-studied B2 receptor antagonists like Icatibant (HOE 140). Icatibant is a potent and selective B2 receptor antagonist that has been approved for the treatment of hereditary angioedema.[3][4] While the experimental conditions differ, making a direct comparison challenging, both compounds demonstrate high affinity for the B2 receptor. The lack of studies directly comparing **Npc 17731** with other antagonists in the same experimental setups is a significant data gap.

Experimental Protocols

The following are summaries of the key experimental methodologies used in the cited studies.

Guinea Pig Isolated Ileum Preparation (Medeiros & Calixto, 1995)

- Tissue Preparation: Male guinea pigs (250-350g) were euthanized, and the ileum was removed. Preparations of both longitudinal and circular smooth muscle were mounted in organ baths containing Krebs solution at 37°C and gassed with 95% O₂ and 5% CO₂.

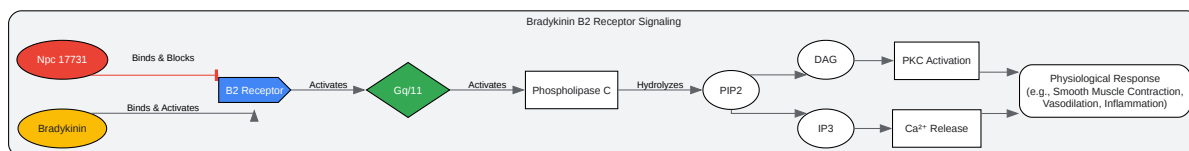
- Experimental Procedure: Isometric contractions and relaxations were recorded. Cumulative concentration-response curves to bradykinin were obtained in the absence and presence of increasing concentrations of **Npc 17731**.
- Data Analysis: IC50 values were calculated from the dose-response curves. Schild plot analysis was used to determine the pKb values and the nature of the antagonism.[1]

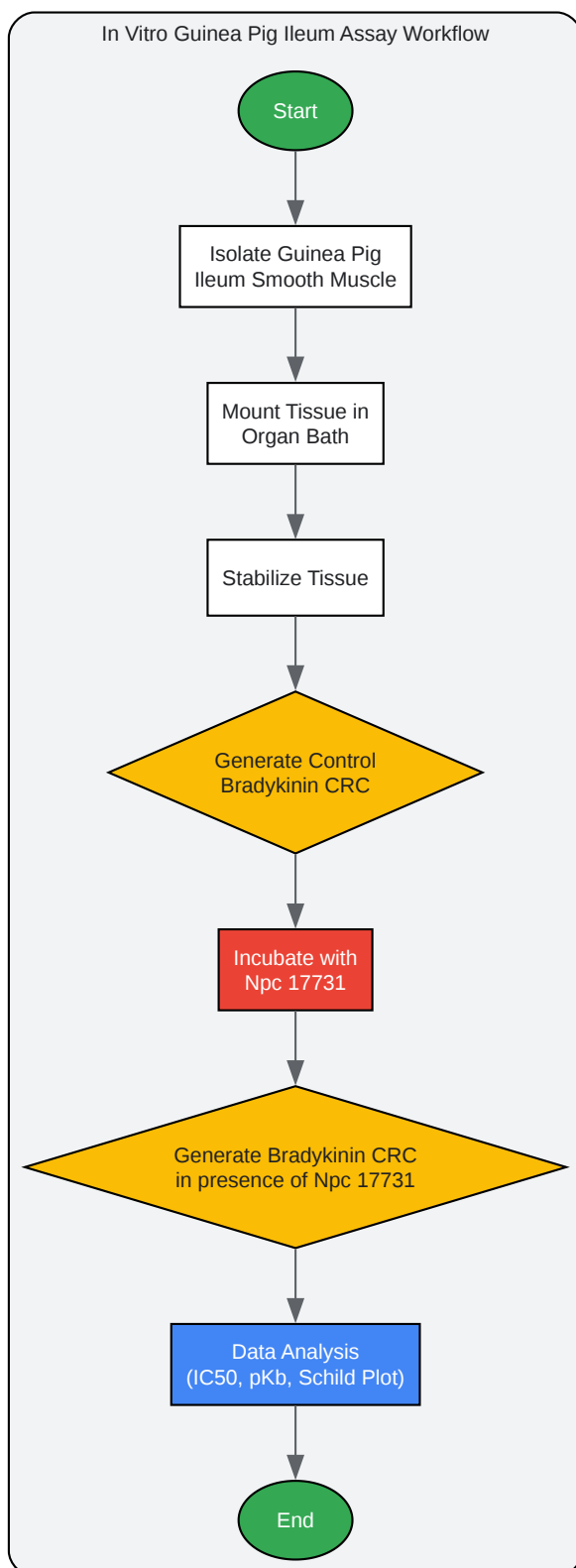
In Vivo Airway Response in Guinea Pigs (Ikemura et al., 1998)

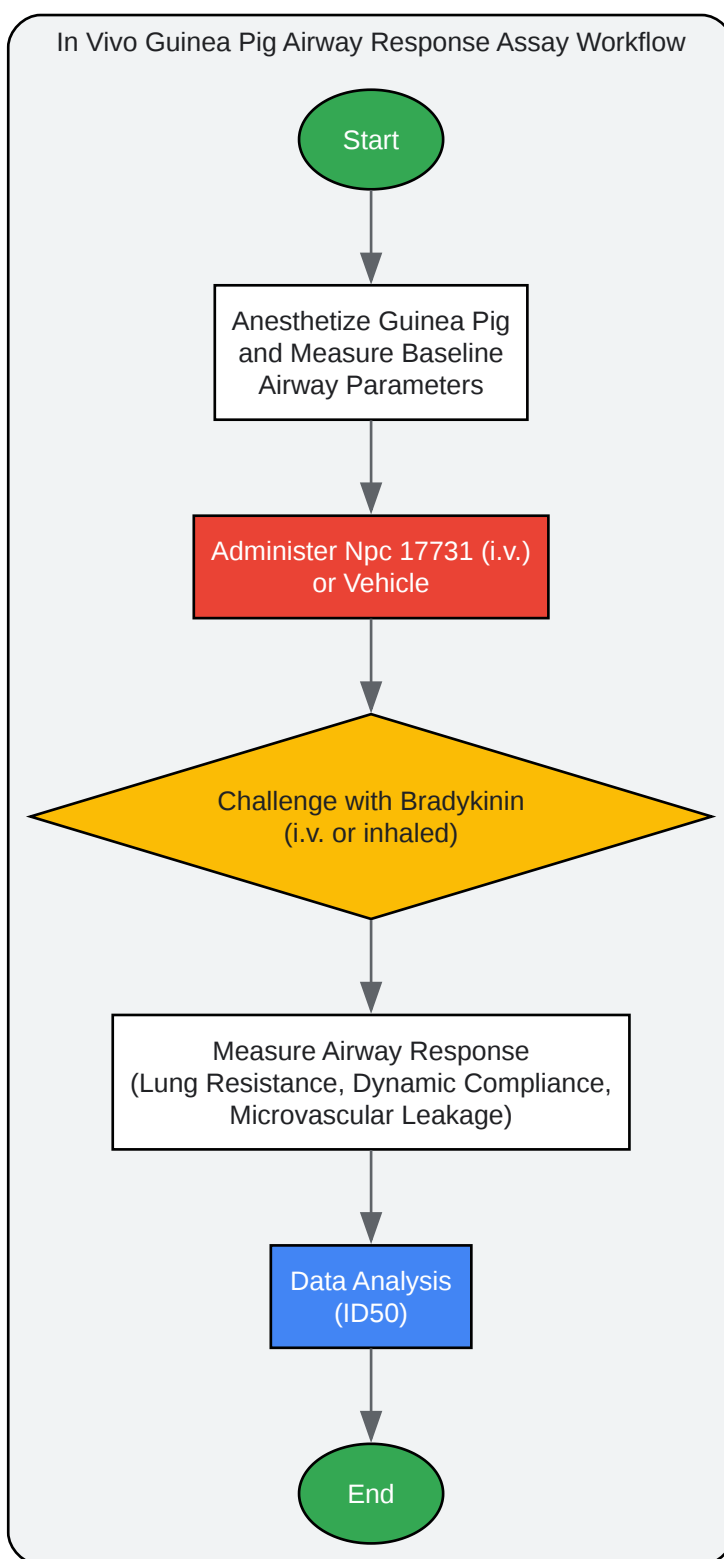
- Animal Model: Male Hartley guinea pigs (350-450g) were used. For antigen-induced response studies, animals were actively sensitized with ovalbumin.
- Measurement of Bronchoconstriction: Animals were anesthetized, and lung resistance (RL) and dynamic compliance (Cdyn) were measured to assess bronchoconstriction. Bradykinin was administered intravenously or by inhalation. **Npc 17731** was administered intravenously prior to bradykinin challenge.
- Measurement of Microvascular Leakage: Evans blue dye was injected intravenously. Bradykinin was administered, and the amount of dye extravasation in the trachea and bronchi was quantified to measure plasma leakage.
- Data Analysis: ID50 values were calculated based on the dose-dependent inhibition of the bradykinin-induced responses by **Npc 17731**. [2]

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the mechanism of action of **Npc 17731** and the general experimental workflows described in the published studies.







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